

# An In-depth Technical Guide to 4'-Nitrobenzanilide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4'-Nitrobenzanilide

Cat. No.: B1329733

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4'-Nitrobenzanilide**, a key chemical intermediate. The document details its chemical and physical properties, spectroscopic data, synthesis protocols, and safety information, tailored for professionals in research and development.

## Chemical and Physical Properties

**4'-Nitrobenzanilide**, with the CAS Number 3393-96-2, is an organic compound that serves as a valuable building block in the synthesis of various organic molecules, including dyes and pharmaceuticals.<sup>[1][2]</sup> Its IUPAC name is N-(4-nitrophenyl)benzamide.<sup>[3][4]</sup>

Table 1: Physicochemical Properties of **4'-Nitrobenzanilide**

Property	Value	Reference
CAS Number	3393-96-2	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>13</sub> H <sub>10</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	242.23 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	202-204 °C	
Appearance	White to orange to green powder/crystal	
Solubility	Soluble in DMSO. Low solubility in water (2.2 µg/mL at pH 7.4).	<a href="#">[3]</a>
Density	1.344 g/cm <sup>3</sup>	
Boiling Point	327 °C at 760 mmHg	
Flash Point	199 °C	<a href="#">[1]</a>

## Spectroscopic Data

The structural characterization of **4'-Nitrobenzalide** is well-documented through various spectroscopic techniques.

Table 2: Spectroscopic Data Summary for **4'-Nitrobenzalide**

Technique	Key Data and Observations	Source
<sup>1</sup> H NMR	Spectra are available for review.	[6]
<sup>13</sup> C NMR	Spectra are available for review.	
IR Spectroscopy	Key peaks corresponding to N-H, C=O (amide), and N-O (nitro) stretching are identifiable.	[3][7][8]
Mass Spectrometry (EI)	Molecular ion peak (M <sup>+</sup> ) at m/z 242. Key fragments at m/z 105 and 77.	[3]
UV/Visible Spectroscopy	Spectral data is available for analysis.	

## Synthesis of 4'-Nitrobenzanilide

**4'-Nitrobenzanilide** is typically synthesized via the acylation of 4-nitroaniline with benzoyl chloride.

### Experimental Protocol: Synthesis of 4'-Nitrobenzanilide

This protocol describes a common laboratory-scale synthesis.

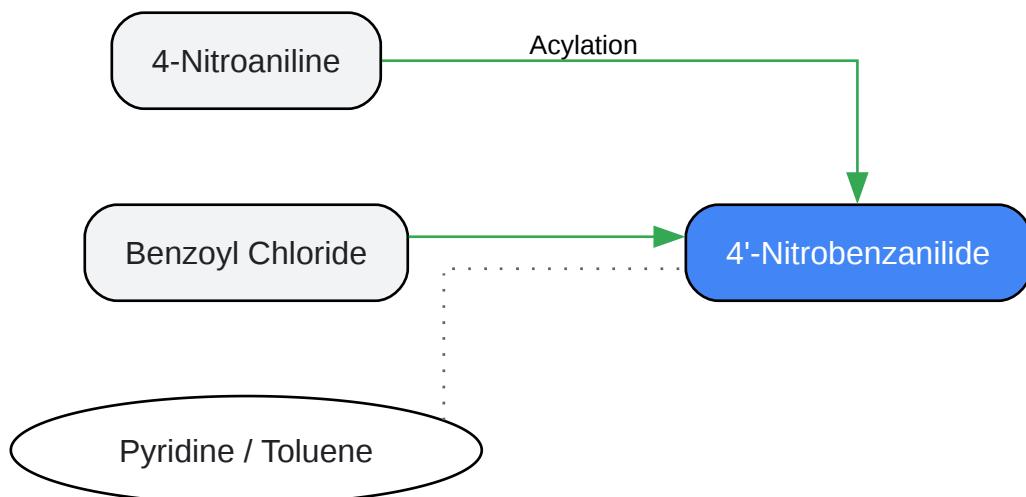
#### Materials:

- 4-nitroaniline
- Benzoyl chloride
- Pyridine or another suitable base (e.g., triethylamine)
- Toluene or a similar inert solvent

- Ethanol (for recrystallization)
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel, etc.)
- Heating and stirring apparatus
- Filtration apparatus

**Procedure:**

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel, dissolve 4-nitroaniline in a suitable volume of anhydrous toluene.
- Addition of Base: Add a slight molar excess of a base, such as pyridine, to the solution. This will act as a scavenger for the HCl produced during the reaction.
- Addition of Acylating Agent: Slowly add an equimolar amount of benzoyl chloride dropwise to the stirred solution at room temperature. An exothermic reaction may be observed.
- Reaction: After the addition is complete, heat the reaction mixture to reflux and maintain for a period of 2-4 hours, or until TLC analysis indicates the consumption of the starting materials.
- Work-up: Cool the reaction mixture to room temperature. If a precipitate has formed, collect it by vacuum filtration. Wash the solid with water to remove the hydrochloride salt of the base.
- Purification: Recrystallize the crude product from a suitable solvent, such as ethanol, to obtain pure **4'-Nitrobenzanilide** as a crystalline solid.
- Characterization: Dry the purified product and characterize it using techniques such as melting point determination, NMR, IR, and mass spectrometry to confirm its identity and purity.

[Click to download full resolution via product page](#)

Caption: Synthesis of **4'-Nitrobenzanilide**.

## Applications in Research and Drug Development

**4'-Nitrobenzanilide** is a versatile intermediate in organic synthesis. The nitro group can be readily reduced to an amine, which can then be further functionalized, making it a key precursor for the synthesis of more complex molecules.

- Pharmaceutical Synthesis: It serves as a building block for the creation of novel drug candidates.<sup>[2]</sup> The benzanilide scaffold is present in a number of biologically active compounds.
- Dye Manufacturing: It is used in the synthesis of various dyes.<sup>[1]</sup>
- Materials Science: It is employed in the development of new materials with specific properties.<sup>[2]</sup>

While **4'-Nitrobenzanilide** itself is not typically the final active pharmaceutical ingredient, its derivatives are of significant interest in drug discovery. The nitroaromatic group, in general, is a known pharmacophore and can be found in various antimicrobial and antiparasitic drugs.<sup>[9]</sup>

## Safety and Handling

**4'-Nitrobenzanilide** should be handled with appropriate safety precautions in a laboratory setting.

Table 3: GHS Hazard Information for **4'-Nitrobenzanilide**

Hazard Class	Category	Signal Word	Hazard Statement
Serious eye damage/eye irritation	2A	Warning	H319: Causes serious eye irritation

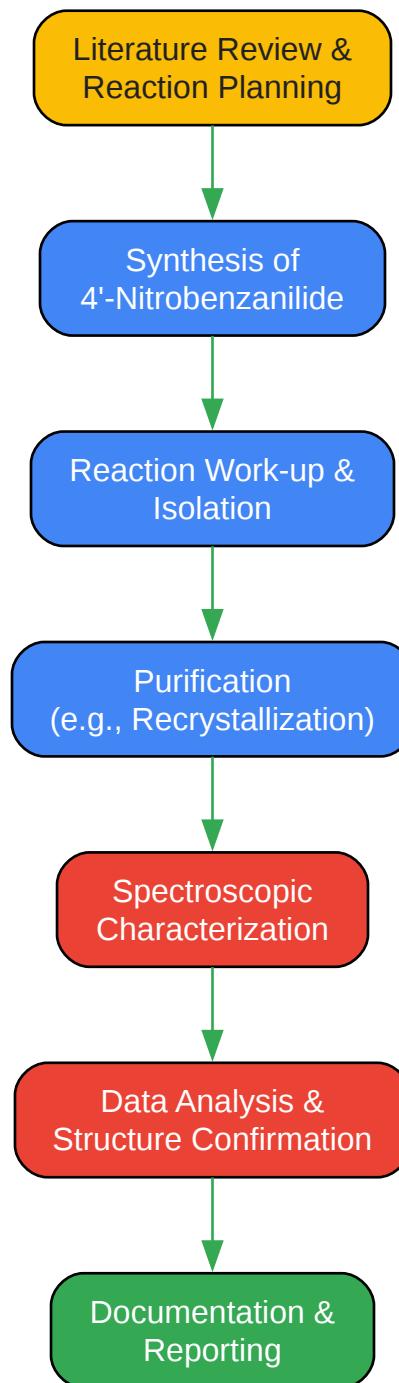
Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P313: If eye irritation persists: Get medical advice/attention.

It is recommended to consult the full Safety Data Sheet (SDS) before handling this chemical.

## Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and characterization of a chemical compound like **4'-Nitrobenzanilide**.



[Click to download full resolution via product page](#)

Caption: General experimental workflow.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4'-Nitrobenzанилід | 3393-96-2 | DAA39396 | Biosynth [biosynth.com]
- 2. youtube.com [youtube.com]
- 3. 4'-Nitrobenzанилід | C13H10N2O3 | CID 76930 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Nitrobenzанилід | C13H10N2O3 | CID 77003 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4'-Nitrobenzанилід [webbook.nist.gov]
- 6. 4'-NITROBENZANILIDE(3393-96-2) 1H NMR [m.chemicalbook.com]
- 7. 4'-NITROBENZANILIDE(3393-96-2) IR2 spectrum [chemicalbook.com]
- 8. 4'-Nitrobenzанилід [webbook.nist.gov]
- 9. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4'-Nitrobenzанилід]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1329733#4-nitrobenzanilide-cas-number-and-properties\]](https://www.benchchem.com/product/b1329733#4-nitrobenzanilide-cas-number-and-properties)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)